

An In-Depth Technical Guide to Methyl 5-chloro-2-methoxybenzoate-d3

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Compound of Interest

Compound Name: *Methyl 5-chloro-2-methoxybenzoate-d3*

Cat. No.: *B15138998*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 5-chloro-2-methoxybenzoate-d3**, a deuterated analog of Methyl 5-chloro-2-methoxybenzoate. This document details its chemical structure, physical and chemical properties, and provides a plausible synthetic route. Spectroscopic data for the non-deuterated form is presented for comparative purposes.

Core Compound Information

Methyl 5-chloro-2-methoxybenzoate-d3 is a stable, isotopically labeled compound valuable as an internal standard in quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS). The deuterium labeling on the methoxy group provides a distinct mass difference, allowing for precise quantification in complex biological matrices.

Chemical Structure

The chemical structure of **Methyl 5-chloro-2-methoxybenzoate-d3** is illustrated below. The deuterium atoms are located on the methyl group of the methoxy substituent.

Figure 1: Chemical structure of **Methyl 5-chloro-2-methoxybenzoate-d3**.

Physicochemical Properties

A summary of the key physicochemical properties for both the deuterated and non-deuterated forms of the compound is presented in Table 1.

Property	Value (Deuterated)	Value (Non-deuterated)	Reference(s)
CAS Number	1219803-33-4	33924-48-0	[1][2][3]
Molecular Formula	C ₉ H ₆ D ₃ ClO ₃	C ₉ H ₉ ClO ₃	[1]
Molecular Weight	203.64 g/mol	200.62 g/mol	[1]
Appearance	Liquid	White to light yellow crystal powder or clear liquid	[1][4]
Melting Point	Not available	150-152 °C	[4]
Boiling Point	Not available	235-240 °C	
Density	Not available	1.259 g/mL at 25 °C	
Refractive Index	Not available	n _{20/D} 1.5466	
SMILES	[2H]C([2H])([2H])Oc1ccc(Cl)cc1C(=O)OC	COC(=O)c1cc(Cl)ccc1OC	[1]
InChI	1S/C9H9ClO3/c1-12-8-4-3-6(10)5-7(8)9(11)13-2/h3-5H,1-2H3/i1D3	1S/C9H9ClO3/c1-12-8-4-3-6(10)5-7(8)9(11)13-2/h3-5H,1-2H3	[1]

Experimental Protocols

Synthesis of Methyl 5-chloro-2-methoxybenzoate (Non-deuterated)

A common synthetic route to the non-deuterated analog involves the methylation of 5-chlorosalicylic acid.^[5]

Materials:

- 5-chlorosalicylic acid
- Potassium carbonate (K_2CO_3)
- Dimethyl sulfate ($(CH_3)_2SO_4$)
- Acetone
- Ethyl acetate
- Water (H_2O)
- Saturated sodium chloride solution (NaCl)
- Magnesium sulfate ($MgSO_4$)

Procedure:

- A mixture of 5-chlorosalicylic acid (e.g., 20.0 g, 0.116 mol), potassium carbonate (40.3 g, 0.290 mol), and dimethyl sulfate (36.5 g, 0.290 mol) in acetone (300 mL) is prepared in a round-bottom flask.
- The mixture is heated at reflux for 18 hours.
- After cooling to room temperature, the mixture is concentrated under reduced pressure.
- The residue is diluted with water and extracted with ethyl acetate (3 x 150 mL).
- The combined organic extracts are washed with water and saturated sodium chloride solution, then dried over magnesium sulfate.

- The solvent is removed under reduced pressure to yield the product, Methyl 5-chloro-2-methoxybenzoate.

Proposed Synthesis of Methyl 5-chloro-2-methoxybenzoate-d3

The synthesis of the deuterated analog can be achieved by modifying the above protocol, substituting the methylating agent with a deuterated equivalent. A plausible approach involves the O-methylation of Methyl 5-chloro-2-hydroxybenzoate using iodomethane-d3.

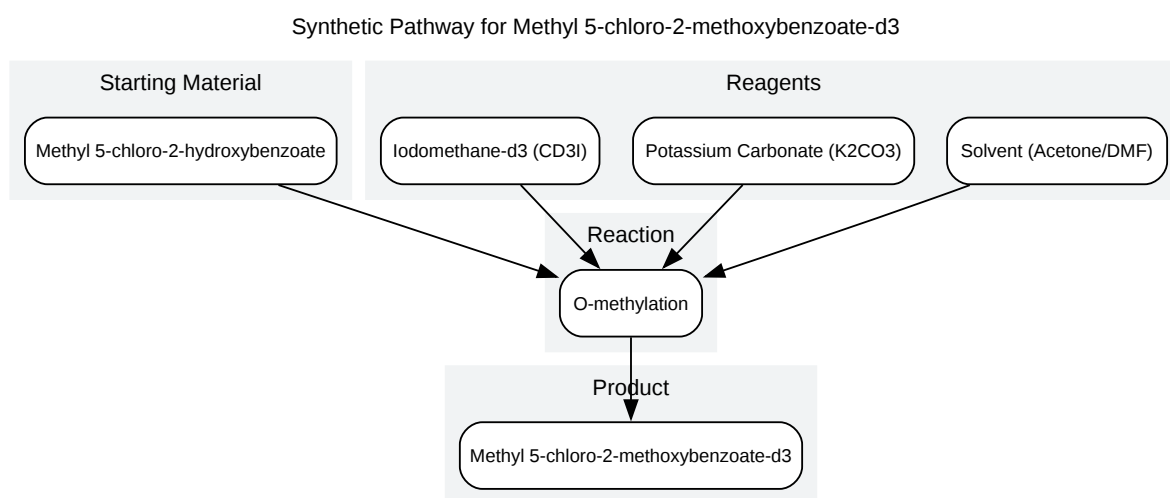
Materials:

- Methyl 5-chloro-2-hydroxybenzoate
- Potassium carbonate (K_2CO_3)
- Iodomethane-d3 (CD_3I)
- Acetone or N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Water (H_2O)
- Saturated sodium chloride solution (NaCl)
- Magnesium sulfate ($MgSO_4$)

Procedure:

- Dissolve Methyl 5-chloro-2-hydroxybenzoate in a suitable solvent such as acetone or DMF in a reaction vessel.
- Add potassium carbonate to the solution to act as a base.
- Add iodomethane-d3 to the mixture.

- Stir the reaction at room temperature or with gentle heating until the reaction is complete (monitored by TLC or LC-MS).
- Perform an aqueous workup similar to the non-deuterated synthesis: concentrate the reaction mixture, dilute with water, and extract with ethyl acetate.
- Wash the organic layer with water and brine, dry over magnesium sulfate, and concentrate to obtain the crude product.
- Purify the product by column chromatography if necessary.



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Figure 2: Proposed synthetic workflow for **Methyl 5-chloro-2-methoxybenzoate-d3**.

Spectroscopic Data (Non-deuterated Analog)

Detailed spectroscopic data for **Methyl 5-chloro-2-methoxybenzoate-d3** is not readily available in the public domain. However, the data for the non-deuterated analog, Methyl 5-chloro-2-methoxybenzoate, serves as a crucial reference.

¹H NMR Spectroscopy

The ¹H NMR spectrum of Methyl 5-chloro-2-methoxybenzoate would show characteristic signals for the aromatic protons and the two methyl groups. In the deuterated analog, the signal corresponding to the methoxy protons (-OCH₃) would be absent. The expected chemical shifts for the non-deuterated compound in CDCl₃ are approximately:

Protons	Chemical Shift (ppm)	Multiplicity
Aromatic-H	6.9 - 7.7	m
-OCH ₃	~3.9	s
-COOCH ₃	~3.8	s

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the carbon framework of the molecule. The approximate chemical shifts for the non-deuterated compound are:

Carbon	Chemical Shift (ppm)
C=O	~165
Aromatic C-O	~155
Aromatic C-Cl	~128
Aromatic C-H	112 - 132
Aromatic C-COOCH ₃	~120
-OCH ₃	~56
-COOCH ₃	~52

Mass Spectrometry

The mass spectrum of Methyl 5-chloro-2-methoxybenzoate would show a molecular ion peak corresponding to its molecular weight. Due to the presence of chlorine, an isotopic pattern (M, M+2) in an approximate 3:1 ratio is expected. For the deuterated analog, the molecular ion peak would be shifted by +3 m/z units.

Compound	Expected [M] ⁺	Expected [M+2] ⁺
Methyl 5-chloro-2-methoxybenzoate	200	202
Methyl 5-chloro-2-methoxybenzoate-d3	203	205

Applications

Methyl 5-chloro-2-methoxybenzoate-d3 is primarily used in research and development settings. Its key applications include:

- **Internal Standard:** Due to its isotopic labeling, it is an ideal internal standard for quantitative bioanalytical studies, such as pharmacokinetic and metabolic profiling of related compounds.
- **Tracer Studies:** It can be used as a tracer to investigate reaction mechanisms and metabolic pathways.
- **Chemical Synthesis:** As a building block in the synthesis of more complex deuterated molecules.

Safety and Handling

Standard laboratory safety precautions should be observed when handling this compound. It is advisable to work in a well-ventilated fume hood and wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

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